

# Cefcapene pivoxil hydrochloride hydrate clinical efficacy bacteriological eradication

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Cefcapene Pivoxil Hydrochloride Hydrate

CAS No.: 147816-24-8

Cat. No.: S523075

Get Quote

## Cefcapene Pivoxil Clinical Profile & Comparisons

The table below summarizes the core clinical efficacy and bacteriological eradication data for cefcapene pivoxil (CFPN-PI) from the available studies.

Aspect	Cefcapene Pivoxil (CFPN-PI)	Amoxicillin-Clavulanate (AMC)	Context & Findings
Overall Clinical Efficacy (Acute Rhinosinusitis)	96% (24/25 patients improved at day 14) [1]	95.8% (23/24 patients improved at day 14) [1]	No statistically significant difference in clinical outcome (P=0.41); both highly effective [1].
Overall Clinical Efficacy (Pediatric Respiratory Infections)	95.8% (Overall) [2]	Information not available in search results	Breakdown: Laryngopharyngitis (100%), Acute bronchitis (84.6%), Tonsillitis (100%), Pneumonia (100%) [2].

Aspect	Cefcapene Pivoxil (CFPN-PI)	Amoxicillin-Clavulanate (AMC)	Context & Findings
<b>Bacteriological Eradication (Pediatric Respiratory Infections)</b>	73.8% (Overall eradication rate) [2]	Information not available in search results	Breakdown: Laryngopharyngitis (87.5%), Acute bronchitis (66.7%), Tonsillitis (75.0%), Pneumonia (63.6%) [2].
<b>Common Bacterial Targets</b>	<i>S. pneumoniae</i> , <i>H. influenzae</i> , <i>M. catarrhalis</i> , <i>S. pyogenes</i> [1] [2]	<i>S. pneumoniae</i> , <i>H. influenzae</i> , <i>M. catarrhalis</i> [1]	CFPN-PI is a broad-spectrum cephalosporin targeting common pathogens in ARS and respiratory infections [1] [2].
<b>PK/PD Breakpoint (Simulated, Pediatric)</b>	0.27 µg/mL (for 3 mg/kg TID regimen) [2]	Information not available in search results	Target: Time above MIC (TAM) of 40%. Bacteriological eradication trended higher (77.8%) in patients achieving TAM >40% vs. 62.5% in TAM <40% group [2].
<b>Tolerability &amp; Safety</b>	Lower rate of gastrointestinal complications (diarrhea) [1]	Higher rate of diarrhea (6 patients vs. 1 in CFPN-PI group, P=0.04) [1]	Carnitine deficiency is a known risk with pivoxil-conjugated drugs, but a large study found no significant increased risk vs. amoxicillin [3].

## Detailed Experimental Protocols

For a rigorous comparison, here are the methodologies from the key studies that generated the data above.

### Comparative Clinical Trial vs. Amoxicillin-Clavulanate (AMC) [1]

This study provides a direct, head-to-head comparison of CFPN-PI and AMC.

- **Study Design:** A randomized, double-blinded, open-label trial.

- **Patient Population:** Adults and adolescents over 15 years of age with Acute Rhinosinusitis (ARS), diagnosed per AAO-HNS guidelines. Patients with severe disease requiring hospitalization were excluded.
- **Intervention Groups:**
  - **CFPN-PI group:** Received 150 mg, three times daily (450 mg/day) for 14 days.
  - **AMC group:** Received 625 mg (500 mg amoxicillin/125 mg clavulanate), three times daily for 14 days.
- **Primary Endpoint:** Clinical response (based on symptom scores and endoscopic findings) at week 2 and week 4. Clinical success was defined as "remission" or "improvement."
- **Assessment Methods:**
  - **Symptoms:** Scored from 0 (absent) to 3 (aggravated) for major and minor symptoms.
  - **Objective Measures:** Nasal endoscopy (days 1, 7, 14) and paranasal sinus X-rays (days 1 and 14) were performed and scored.
  - **Safety:** Monitoring of adverse reactions, particularly gastrointestinal complications.

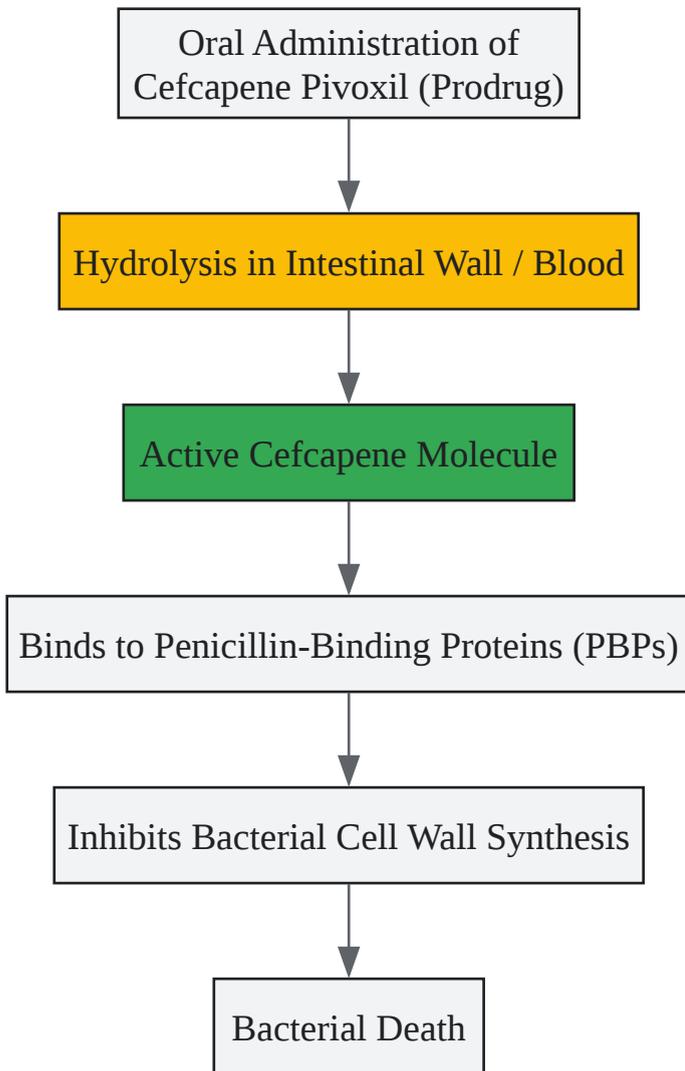
## Study on PK/PD and Bacteriological Effects (Pediatric) [2]

This study focused on the pharmacokinetic-pharmacodynamic relationship and bacteriological outcomes in children.

- **Study Design:** A post-marketing clinical study and analysis.
- **Patient Population:** Pediatric patients with respiratory infections (e.g., laryngopharyngitis, acute bronchitis, tonsillitis, pneumonia).
- **Intervention:** Administration of CFPN-PI fine granules.
- **Key Analyses:**
  - **Clinical & Bacteriological Response:** Efficacy and bacterial eradication rates were evaluated for different infections.
  - **PK/PD Analysis:** Blood concentration simulation was performed to determine the TAM for a regimen of 3 mg/kg, three times daily. The PK/PD breakpoint was defined as the MIC at which TAM reaches 40%.
  - **Stratified Analysis:** Patients were stratified into two groups based on whether their simulated TAM was  $\geq 40\%$  or  $< 40\%$ . Clinical and bacteriological response rates were then compared between these two groups to assess the impact of PK/PD target attainment.

## Mechanisms and Considerations

To fully understand the data, it's helpful to consider the drug's properties and context.



[Click to download full resolution via product page](#)

- **Mechanism of Action & Resistance:** Cefcapene is a third-generation oral cephalosporin antibiotic. Its active form binds to penicillin-binding proteins (PBPs) in the bacterial cell wall, inhibiting its synthesis and leading to cell death [1]. A key challenge in antibiotic therapy is antimicrobial resistance (AMR). One common resistance mechanism is the production of  $\beta$ -lactamase enzymes, which inactivate  $\beta$ -lactam antibiotics like penicillins and cephalosporins [4]. The superior tolerability of CFPN-PI over AMC in the cited study may be related to its spectrum of activity and stability against certain  $\beta$ -lactamases [1].
- **The Prodrug and a Key Safety Consideration:** Cefcapene pivoxil is a **prodrug**. The "pivoxil" component (a pivaloyloxymethyl ester) is conjugated to the active drug to enhance its absorption from the gastrointestinal tract [3] [5]. During metabolism, pivalic acid is released. **Pivalic acid can**

conjugate with carnitine in the body and promote its excretion, leading to a potential risk of carnitine deficiency, particularly with prolonged use [3]. However, a recent large-scale study using real-world data concluded that the risk of carnitine deficiency and related symptoms in children treated with pivoxil-conjugated antibiotics was not significantly higher than in those treated with amoxicillin [3].

## Summary and Limitations

In conclusion, the clinical data indicates that **cefcapene pivoxil is an effective antibiotic for respiratory infections like acute rhinosinusitis in adults and various respiratory tract infections in children, with clinical efficacy comparable to amoxicillin-clavulanate** [1] [2]. A key differentiator in one study was its **more favorable gastrointestinal tolerability profile** [1]. Its efficacy is supported by sound PK/PD principles, where achieving a sufficient time above the MIC correlates with better bacteriological eradication [2].

A critical limitation of this analysis is that the most directly relevant clinical studies are from **2008 and 2011** [1] [2]. Resistance patterns of common bacteria can evolve over time, which may affect the contemporary real-world efficacy of any antibiotic.

### **Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. A Randomized, Double-blinded, Open Label Study of the ... [pmc.ncbi.nlm.nih.gov]
2. [PK/PD breakpoints and clinical/bacteriological effects ... [pubmed.ncbi.nlm.nih.gov]
3. Research on the Clinical Practical Use of Pivoxil ... [mdpi.com]
4. Pharmaceutical Approaches on Antimicrobial Resistance [pmc.ncbi.nlm.nih.gov]
5. Comparative Clinical Study of Cefcapene Pivoxil and ... [semanticscholar.org]

To cite this document: Smolecule. [Cefcapene pivoxil hydrochloride hydrate clinical efficacy bacteriological eradication]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b523075#cefcapene-pivoxil-hydrochloride-hydrate-clinical-eradication]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States  
**Phone:** (512) 262-9938  
**Email:** info@smolecule.com  
**Web:** www.smolecule.com